

Personal protective equipment for handling **cis-1,2-Bis(diphenylphosphino)ethylene**

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Compound of Interest

Compound Name: *cis-1,2-Bis(diphenylphosphino)ethylene*

Cat. No.: *B1586061*

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Essential Safety and Handling Guide for **cis-1,2-Bis(diphenylphosphino)ethylene**

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **cis-1,2-Bis(diphenylphosphino)ethylene** (CAS No. 983-80-2). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment

cis-1,2-Bis(diphenylphosphino)ethylene is a white solid that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1] It is classified as a combustible solid and is sensitive to air.[2]

Quantitative Data Summary

Property	Value	Reference
CAS Number	983-80-2	[1][3][4]
Molecular Formula	C26H22P2	[1][2][4]
Molecular Weight	396.40 g/mol	[2][4]
Appearance	White solid/powder or crystals	[1][2]
Melting Point	122-124 °C	[2]
Hazard Statements	H315, H319, H335	[2]
Signal Word	Warning	[1][2]

Recommended Personal Protective Equipment (PPE)

Equipment	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	To prevent skin contact and irritation.[1]
Eye Protection	Safety glasses with side-shields or goggles	To prevent eye contact and serious irritation.[1]
Respiratory Protection	NIOSH-approved N95 dust mask or higher	To prevent inhalation of dust and respiratory irritation.
Body Protection	Laboratory coat	To protect skin and clothing from contamination.[5]

Operational Plan: Handling and Disposal Workflow

This section outlines the step-by-step procedures for the safe handling and disposal of **cis-1,2-Bis(diphenylphosphino)ethylene**.

Preparation and Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust.[1][5]

- **Emergency Equipment:** Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[1\]](#)
- **Inert Atmosphere:** For reactions sensitive to air, handle the compound under an inert atmosphere (e.g., argon or nitrogen) using Schlenk line or glovebox techniques.

Handling Procedure

- **Don PPE:** Before handling, put on all required personal protective equipment as specified in the table above.
- **Weighing:** If weighing is required, perform this task in a ventilated enclosure or fume hood to contain any dust.
- **Transfer:** Use appropriate tools (spatula, etc.) to transfer the solid. Avoid creating dust.
- **Reaction Setup:** If used in a reaction, add it to the reaction vessel within the fume hood. Keep the container tightly closed when not in use.[\[1\]](#)
- **Post-Handling:** After handling, thoroughly wash hands and any exposed skin with soap and water.[\[1\]](#)

Spill and Emergency Procedures

- **Minor Spill:** For small spills, carefully sweep up the solid material, avoiding dust generation. Place it in a sealed container for disposal. Clean the spill area with a suitable solvent and then wash with soap and water.
- **Eye Contact:** Immediately rinse eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[1\]](#)
- **Skin Contact:** Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation persists.[\[1\]](#)
- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)

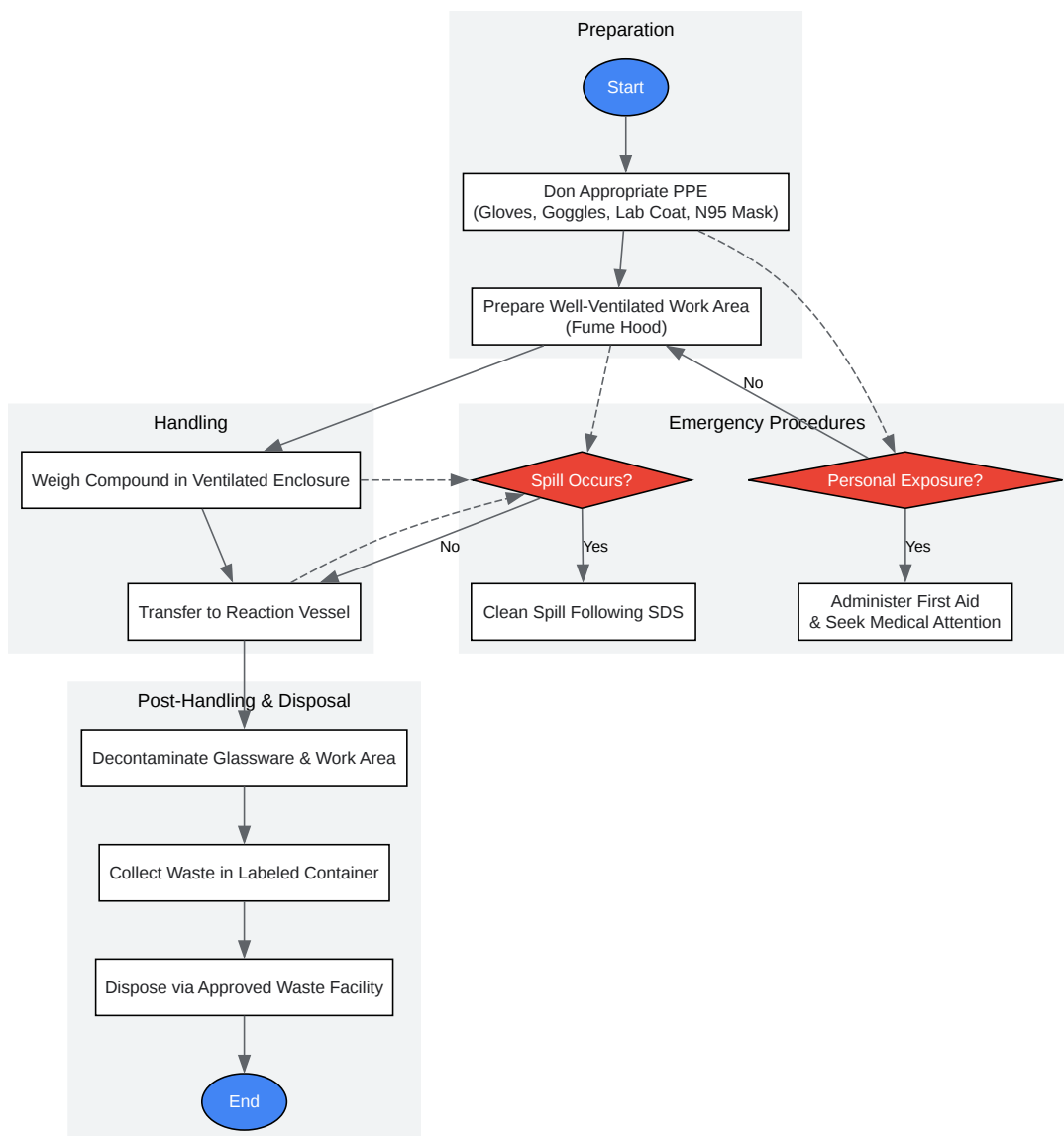
Disposal Plan

- **Waste Collection:** Collect all waste material, including contaminated consumables and excess reagent, in a clearly labeled, sealed container.
- **Disposal Route:** Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.^[1] Do not mix with other waste streams unless compatibility is known.

Experimental Workflow Diagram

The following diagram illustrates the key decision points and steps in the safe handling and disposal workflow for **cis-1,2-Bis(diphenylphosphino)ethylene**.

Workflow for Handling cis-1,2-Bis(diphenylphosphino)ethylene

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